

Technical Overview: Physicochemical Properties of H-D-Val-OtBu.HCl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *H-D-Val-OtBu.HCl*

Cat. No.: *B613181*

[Get Quote](#)

For Immediate Release

This document provides a detailed analysis of the molecular weight and chemical properties of D-Valine tert-butyl ester hydrochloride (**H-D-Val-OtBu.HCl**), a key reagent in pharmaceutical research and peptide synthesis.^[1]

Molecular Identity and Structure

H-D-Val-OtBu.HCl is the hydrochloride salt of the tert-butyl ester of D-valine.^{[1][2]} The D-configuration refers to the stereochemistry at the alpha-carbon. The tert-butyl ester group serves as a protecting group for the carboxylic acid functionality, enhancing lipophilicity and stability, while the hydrochloride salt form generally improves aqueous solubility and ease of handling.^[1]

Physicochemical Data

The fundamental physicochemical properties of **H-D-Val-OtBu.HCl** are derived from its chemical formula. These quantitative data points are summarized below.

Property	Value	Source
Chemical Formula	C ₉ H ₂₀ ClNO ₂	PubChem, Thermo Scientific[3] [4][5]
Molecular Weight	209.71 g/mol	MedchemExpress, PubChem[3][5][6]
Monoisotopic Mass	209.1182566 Da	PubChem[5]
CAS Number	104944-18-5	CymitQuimica, Santa Cruz Biotechnology[1][2]

Calculation of Molecular Weight

The molecular weight is calculated by summing the atomic weights of the constituent atoms in the empirical formula, C₉H₂₀ClNO₂.

3.1 Atomic Weights Used:

- Carbon (C): 12.011 g/mol
- Hydrogen (H): 1.008 g/mol
- Chlorine (Cl): 35.453 g/mol
- Nitrogen (N): 14.007 g/mol
- Oxygen (O): 15.999 g/mol

3.2 Calculation Steps:

- Carbon: 9 atoms * 12.011 g/mol = 108.099 g/mol
- Hydrogen: 20 atoms * 1.008 g/mol = 20.160 g/mol
- Chlorine: 1 atom * 35.453 g/mol = 35.453 g/mol
- Nitrogen: 1 atom * 14.007 g/mol = 14.007 g/mol

- Oxygen: 2 atoms * 15.999 g/mol = 31.998 g/mol
- Total Molecular Weight: 108.099 + 20.160 + 35.453 + 14.007 + 31.998 = 209.717 g/mol

This calculated value is consistent with the widely published molecular weight of 209.71 g/mol .

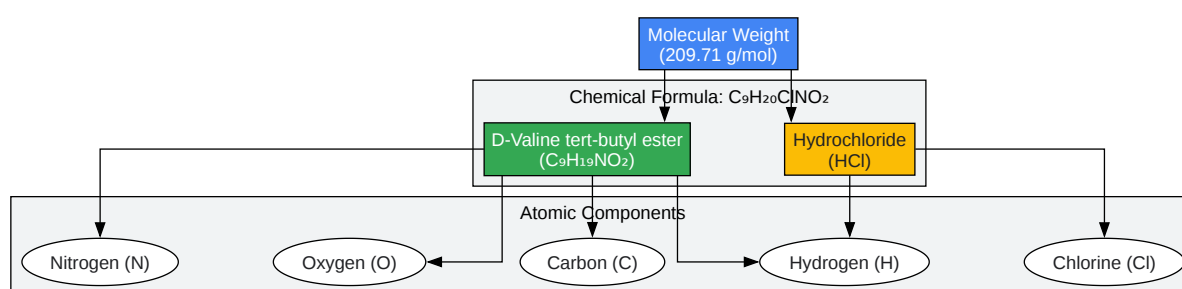
[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)

Methodological Considerations

The determination of a compound's molecular weight from its chemical formula is a theoretical calculation based on standard atomic weights. It does not involve experimental procedures, workflows, or biological signaling pathways. Therefore, the creation of experimental protocols or pathway diagrams is not applicable to this specific topic.

Logical Relationship of Components

The relationship between the chemical components that constitute the final molecular weight can be visualized as a simple hierarchical structure.



[Click to download full resolution via product page](#)

Caption: Hierarchical breakdown of **H-D-Val-OtBu.HCl** for molecular weight calculation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 104944-18-5: D-Valine tert-butyl ester hydrochloride [cymitquimica.com]
- 2. scbt.com [scbt.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. D-Valine tert-butyl ester hydrochloride, 95% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 5. H-D-Val-OtBu hydrochloride | C₉H₂₀ClNO₂ | CID 45108216 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. D-Valine tert-butyl ester hydrochloride | 104944-18-5 | FV48708 [biosynth.com]
- To cite this document: BenchChem. [Technical Overview: Physicochemical Properties of H-D-Val-OtBu.HCl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b613181#molecular-weight-of-h-d-val-otbu-hcl]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com